

# Application Note: 4-Butylanilinium Chloride for Robust 2D Perovskite Formation

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## Compound of Interest

Compound Name: 4-Butylanilinium chloride

CAS No.: 13478-63-2

Cat. No.: B077981

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Introduction: The Rise of 2D Perovskites and the Crucial Role of the Organic Cation

Three-dimensional (3D) organic-inorganic hybrid perovskites have demonstrated remarkable potential in optoelectronic applications. However, their long-term stability remains a significant hurdle for widespread commercialization. Two-dimensional (2D) perovskites, particularly Ruddlesden-Popper phases, have emerged as a promising solution. These materials consist of inorganic lead halide octahedral layers separated by large organic spacer cations.[1][2] This layered structure imparts greater environmental stability, acting as a natural barrier to moisture. [3]

The choice of the large organic cation is paramount as it dictates the interlayer spacing, electronic properties, and overall stability of the 2D perovskite structure.[2] **4-Butylanilinium chloride** is an excellent candidate for this role. The butyl group provides necessary bulk and hydrophobicity, while the anilinium moiety offers opportunities for electronic tuning and strong interaction with the inorganic layers. This guide provides a comprehensive overview and detailed protocols for the synthesis of **4-butylanilinium chloride** and its subsequent use in the formation of high-quality 2D perovskite thin films.

## Part 1: Synthesis of 4-Butylanilinium Chloride Spacer Cation

Scientific Rationale: The synthesis of the organic spacer salt is the foundational step. A standard acid-base reaction between the amine (4-butylaniline) and hydrochloric acid is a straightforward and high-yield method to produce the corresponding ammonium chloride salt. The purity of this salt is critical, as impurities can act as defect sites in the final perovskite crystal lattice, impairing device performance.

#### Materials & Reagents:

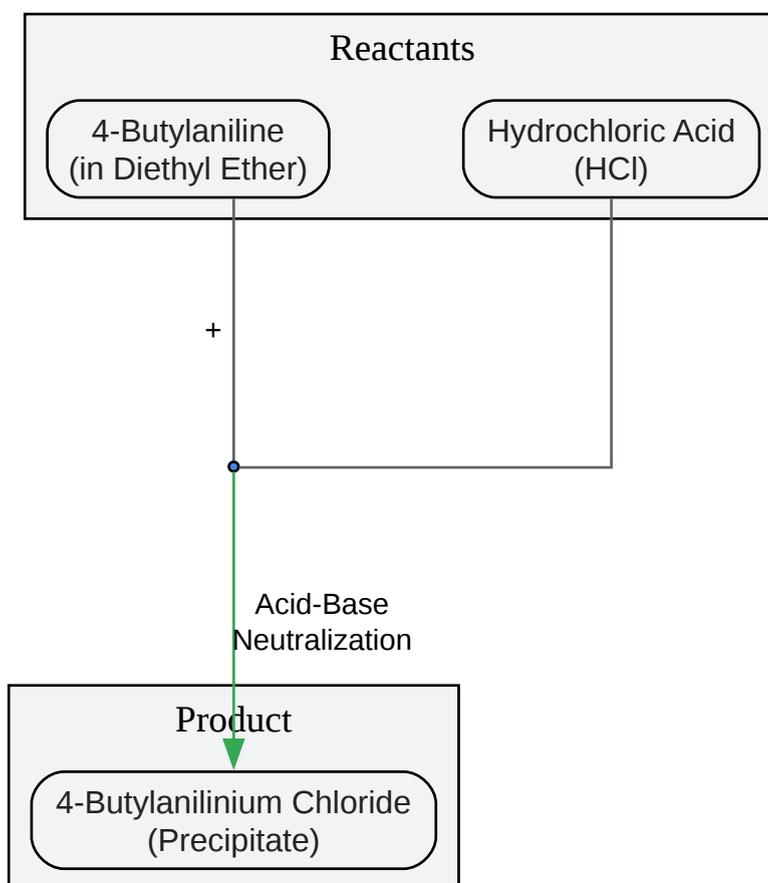
| Reagent/Material                                   | Grade              | Supplier (Example) |
|--|--------------------|--------------------|
| 4-Butylaniline (C <sub>10</sub> H <sub>15</sub> N) | ≥98%               | Sigma-Aldrich      |
| Hydrochloric Acid (HCl)                            | 37% (concentrated) | Fisher Scientific  |
| Diethyl Ether (C <sub>4</sub> H <sub>10</sub> O)   | Anhydrous          | VWR                |
| Ethanol (C <sub>2</sub> H <sub>5</sub> OH)         | Anhydrous          | VWR                |
| Round-bottom flask (250 mL)                        | -                  | -                  |
| Magnetic stirrer and stir bar                      | -                  | -                  |
| Ice bath   | -                  | -                  |
| Rotary evaporator                                  | -                  | -                  |
| Buchner funnel and filter paper                    | -                  | -                  |

#### Protocol: Synthesis of 4-Butylanilinium Chloride

- Reaction Setup: In a 250 mL round-bottom flask, dissolve 10.0 g of 4-butylaniline in 100 mL of diethyl ether. Place the flask in an ice bath on a magnetic stirrer and begin stirring.
  - Causality: Diethyl ether is used as the solvent because the starting amine is soluble, but the resulting ammonium salt is not, allowing for precipitation. The ice bath controls the exothermic nature of the acid-base neutralization reaction.
- Acid Addition: Slowly add an equimolar amount of concentrated hydrochloric acid dropwise to the stirring solution. For 10.0 g (0.067 mol) of 4-butylaniline, this corresponds to approximately 5.6 mL of 37% HCl. A white precipitate will form immediately.

- Causality: Dropwise addition prevents excessive heat generation and ensures a controlled reaction. The immediate precipitation of the salt drives the reaction to completion.
- Reaction Completion: Continue stirring the mixture in the ice bath for 2 hours to ensure the reaction is complete.
- Isolation: Isolate the white precipitate by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid three times with 20 mL portions of cold diethyl ether to remove any unreacted starting material and other organic-soluble impurities.
  - Causality: Using cold solvent minimizes the risk of the product redissolving during the washing step.
- Drying: Dry the purified **4-butylanilinium chloride** product in a vacuum oven at 60 °C for 12 hours. The final product should be a fine white powder. Store in a desiccator.

Diagram: Synthesis of **4-Butylanilinium Chloride**



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Caption: Reaction scheme for the synthesis of **4-butylanilinium chloride**.

## Part 2: Formation of $(C_4H_9C_6H_4NH_3)_2PbI_4$ 2D Perovskite Thin Films

Scientific Rationale: The formation of the 2D perovskite occurs via self-assembly during the evaporation of the solvent from a precursor solution. The stoichiometry of the precursors is crucial. A 2:1 molar ratio of the organic salt (**4-butylanilinium chloride**) to the lead salt (lead iodide) is used to form the  $n=1$  Ruddlesden-Popper phase, which consists of single layers of lead iodide octahedra separated by the organic cations. The choice of solvent (typically DMF, DMSO, or a mixture) is critical for dissolving the precursors and controlling the crystallization kinetics.[4]

Materials & Reagents:

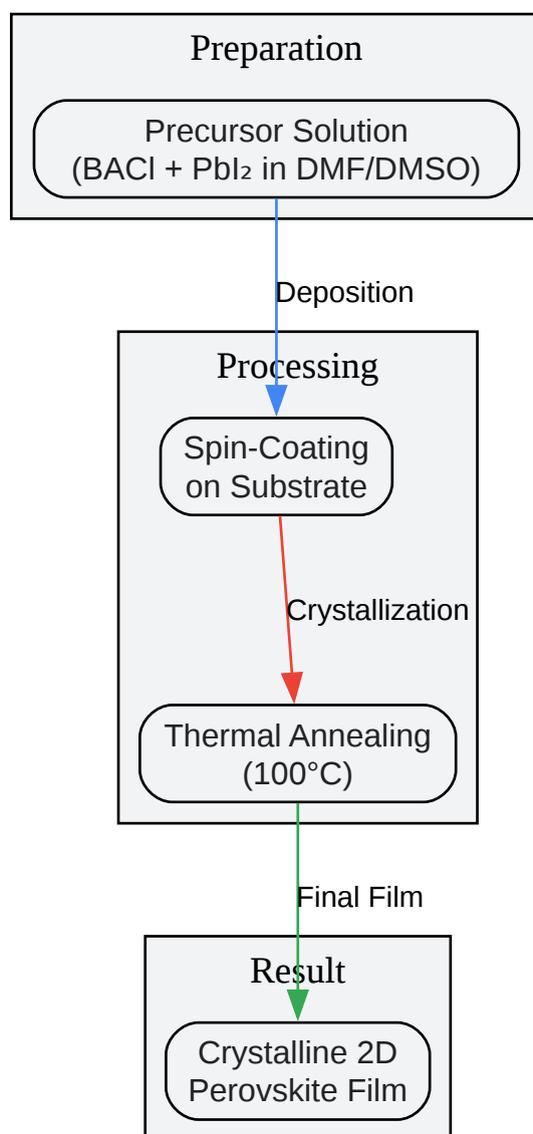
| Reagent/Material                    | Grade                       | Supplier (Example) |
|-------------------------------------|-----------------------------|--------------------|
| 4-Butylanilinium Chloride (BACl)    | Synthesized (Part 1)        | -                  |
| Lead(II) Iodide (PbI <sub>2</sub> ) | 99.99% (trace metals basis) | TCI                |
| N,N-Dimethylformamide (DMF)         | Anhydrous, ≥99.8%           | Sigma-Aldrich      |
| Dimethyl Sulfoxide (DMSO)           | Anhydrous, ≥99.9%           | Sigma-Aldrich      |
| FTO-coated glass substrates         | -                           | Ossila             |
| Spin-coater                         | -                           | -                  |
| Hotplate                            | -                           | -                  |

#### Protocol: Thin Film Deposition via Spin-Coating

- Substrate Preparation: Clean FTO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes prior to use.
  - Causality: A pristine substrate surface is essential for uniform film formation and good adhesion, preventing defects and pinholes.
- Precursor Solution Preparation: Prepare a 0.5 M precursor solution. In a nitrogen-filled glovebox, dissolve 185.7 mg of **4-butylanilinium chloride** (1 mmol) and 230.5 mg of PbI<sub>2</sub> (0.5 mmol) in a solvent mixture of 950 μL DMF and 50 μL DMSO. Stir the solution at 60 °C for at least 2 hours to ensure complete dissolution.
  - Causality: The 2:1 molar ratio of organic to inorganic salt is essential for forming the desired (BA)<sub>2</sub>PbI<sub>4</sub> (n=1) phase.[5] The DMF/DMSO solvent blend is commonly used to improve precursor solubility and modulate crystal growth.[6] Working in an inert atmosphere prevents degradation of the precursors and the final perovskite film.
- Spin-Coating: Transfer the prepared substrate to a spin-coater inside the glovebox. Dispense 50 μL of the precursor solution onto the center of the substrate. Spin-coat using a two-step program:

- Step 1: 1000 rpm for 10 seconds (spreads the solution).
- Step 2: 4000 rpm for 30 seconds (forms the film).
- Self-Validating System: A uniform, transparent wet film should be observed after the first step. The film should change color (e.g., to yellow/orange) during the second step as solvent evaporates and crystallization begins.
- Annealing: Immediately transfer the coated substrate to a preheated hotplate inside the glovebox and anneal at 100 °C for 10 minutes.
  - Causality: Annealing removes residual solvent and promotes the crystallization of the perovskite phase, improving film quality and electronic properties.[\[7\]](#)
- Characterization: The resulting films can be characterized using techniques such as:
  - X-ray Diffraction (XRD): To confirm the crystalline structure and orientation of the 2D perovskite layers.
  - Scanning Electron Microscopy (SEM): To visualize the film morphology, grain size, and coverage.
  - UV-Vis Absorption Spectroscopy: To determine the optical bandgap and confirm the characteristic excitonic absorption peaks of 2D perovskites.
  - Photoluminescence (PL) Spectroscopy: To assess the optical quality and emission properties of the film.

Diagram: 2D Perovskite Self-Assembly Workflow



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Caption: Workflow for the fabrication of 2D perovskite thin films.

## Part 3: Applications and Outlook

Two-dimensional perovskites fabricated with aromatic cations like 4-butylanilinium are highly promising for a range of optoelectronic devices. The inherent stability imparted by the bulky, hydrophobic cation makes them suitable for long-lasting solar cells and LEDs.[8][9] The well-defined quantum-well-like structure leads to strong excitonic effects, which can be harnessed in light-emitting applications and photodetectors.[5] The anilinium group, in particular, offers a

pathway for further functionalization, allowing researchers to fine-tune the electronic properties at the organic-inorganic interface, potentially leading to enhanced charge transport and device efficiency. As research progresses, engineering the organic cation will continue to be a key strategy in unlocking the full potential of 2D perovskite materials.[10]

## References

- Understanding the Role of Spacer Cation in 2D Layered Halide Perovskites to Achieve Stable Perovskite Solar Cell. (2022-01-20).
- CN111517945A - Method for long-term stable preparation of 4-chlorobutyryl chloride.
- Methods for preparing 2D perovskite: a Photograph of (BDA)PbI<sub>4</sub>... (2022-01-20).
- Two-dimensional hybrid chloride perovskite thin films by vapor transport. (2025-03-20). APS Global Physics Summit 2025.
- Effect of Stacking 2D Lead Chloride Perovskites into Vertical Heterostructures on Photoluminescence Intensity. (2025-08-06).
- 4-Butylaniline synthesis. ChemicalBook.
- Bis(butylammonium) copper chloride. (2019-09-21).
- 2D Material and Perovskite Heterostructure for Optoelectronic Applic
- Ruddlesden–Popper 2D perovskites of type (C<sub>6</sub>H<sub>9</sub>C<sub>2</sub>H<sub>4</sub>NH<sub>3</sub>)<sub>2</sub>(CH<sub>3</sub>NH<sub>3</sub>)<sub>n</sub>–1PbI<sub>3n+1</sub> (n = 1–4) for optoelectronic applications. (2022-02-09). PMC - PubMed Central.
- Critical Influence of Organic A'-Site Ligand Structure on 2D Perovskite Crystallization. (2023-01-02). Wiley Online Library.
- Li + Uptake in 2D BA<sub>2</sub>PbI<sub>4</sub> Thin Films: A Multi-Technique Characterization.
- Chloride Additives as Crystallinity Modulators in 2D Tin Halide Perovskite Transistors. (2025-04-16).
- **4-Butylanilinium chloride**. PubChem.
- 2D perovskites based on the butylammonium spacer with different layer...
- Understanding the role of spacer cation in 2D layered halide perovskites to achieve stable perovskite solar cells. (2022-01-20).
- The role of lead precursors in driving competitive crystallization reactions during the formation of 2D perovskites. (2022-05-04). ChemRxiv.
- Two-dimensional halide perovskites: synthesis, optoelectronic properties, stability, and applic
- Two-Dimensional (2D) Perovskite and Its Applications.
- Enhanced Moisture Stability by Butyldimethylsulfonium Cation in Perovskite Solar Cells. (2019-12-13). Wiley Online Library.

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## Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Understanding the role of spacer cation in 2D layered halide perovskites to achieve stable perovskite solar cells - Materials Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. chemrxiv.org \[chemrxiv.org\]](#)
- [5. Ruddlesden–Popper 2D perovskites of type  \$\(\text{C}\_6\text{H}\_9\text{C}\_2\text{H}\_4\text{NH}\_3\)\_2\(\text{CH}\_3\text{NH}\_3\)\_n-1\text{PbI}\_{3n+1}\$  \( \$n = 1-4\$ \) for optoelectronic applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. 2D Material and Perovskite Heterostructure for Optoelectronic Applications | MDPI \[mdpi.com\]](#)
- [9. Two-dimensional halide perovskites: synthesis, optoelectronic properties, stability, and applications - Nanoscale \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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